

# Application Note: Preparation of (S)-Volinanserin Stock Solutions in DMSO

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## Compound of Interest

Compound Name: (S)-Volinanserin

Cat. No.: B1684034

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(S)-Volinanserin**, also known as MDL 100907, is a potent and selective 5-HT<sub>2A</sub> receptor antagonist.<sup>[1][2][3]</sup> Accurate and consistent preparation of stock solutions is critical for reliable experimental results in pharmacology and drug development studies. Dimethyl sulfoxide (DMSO) is a commonly used solvent for **(S)-Volinanserin** due to its high solubilizing capacity for this compound.<sup>[2][4][5]</sup> This document provides a detailed protocol for the preparation, storage, and handling of **(S)-Volinanserin** stock solutions using DMSO.

## Data Presentation

The solubility of **(S)-Volinanserin** in DMSO allows for the preparation of high-concentration stock solutions. The following table summarizes the key quantitative data for preparing **(S)-Volinanserin** stock solutions.

Parameter	Value	Source
Molecular Weight	373.5 g/mol	[4]
Solubility in DMSO	Up to 100 mg/mL (267.77 mM)	[5]
50 mg/mL (133.88 mM) (with ultrasonic)	[1]	
15 mg/mL	[2][4]	
Recommended Storage	-20°C for up to 6 months	[1]
-80°C for up to 1 year	[1][5]	

### Experimental Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **(S)-Volinanserin** in DMSO. This concentration is frequently used in in vitro studies.

#### Materials:

- **(S)-Volinanserin** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)[1]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[1][5]
- Pipettes and sterile pipette tips

#### Procedure:

- Pre-weighing Preparation: Before handling **(S)-Volinanserin**, ensure the analytical balance is calibrated and located in an area free from drafts. Allow the **(S)-Volinanserin** container to

equilibrate to room temperature before opening to prevent condensation.

- **Weighing (S)-Volinanserin:** Carefully weigh the desired amount of **(S)-Volinanserin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.735 mg of **(S)-Volinanserin**.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing the weighed **(S)-Volinanserin**. For a 10 mM stock solution, if you weighed 3.735 mg, add 1 mL of DMSO. It is crucial to use newly opened or anhydrous DMSO as it is hygroscopic, and water absorption can affect solubility.[\[1\]](#)
- **Dissolution:**
  - Cap the vial securely and vortex the solution for 1-2 minutes to facilitate dissolution.
  - For higher concentrations or if the compound does not readily dissolve, sonication is recommended.[\[1\]](#)[\[5\]](#) Sonicate the vial in a water bath for 5-10 minutes, or until the solution is clear.
- **Visual Inspection:** Visually inspect the solution to ensure that all the **(S)-Volinanserin** has completely dissolved and no particulates are visible.
- **Aliquoting and Storage:**
  - To avoid repeated freeze-thaw cycles which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.[\[1\]](#)
  - Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[5\]](#)

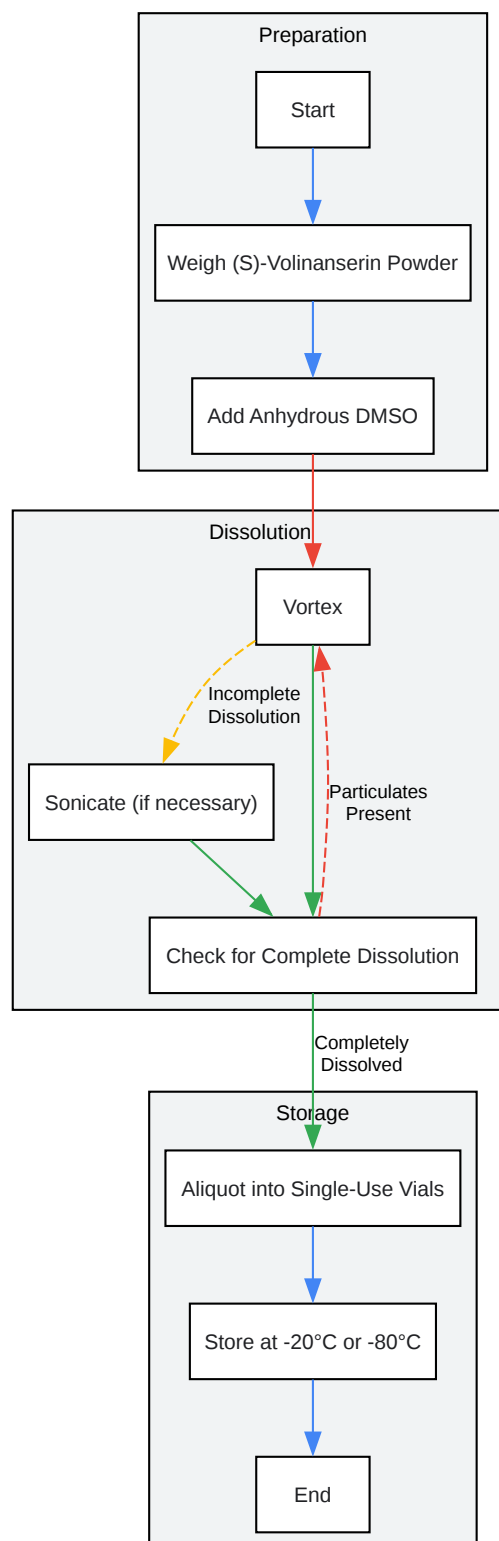
#### Safety Precautions:

- **(S)-Volinanserin** is a potent pharmacological agent and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- DMSO can facilitate the absorption of substances through the skin.[\[6\]](#) Handle with care and avoid direct contact.

- All procedures should be performed in a well-ventilated area or a chemical fume hood.

## Diagrams

Workflow for Preparing (S)-Volinanserin Stock Solution



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Caption: Workflow for preparing **(S)-Volinanserin** stock solution.

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